

# In vitro characterization of ML266

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## Compound of Interest

Compound Name: ML266

Cat. No.: B560467

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An in-depth analysis of the in vitro characterization of **ML266** reveals its role as a molecular chaperone for the enzyme glucocerebrosidase (GCase). This technical guide synthesizes the available data on **ML266**, detailing its mechanism of action, biochemical properties, and the methodologies used to characterize it. This document is intended for researchers, scientists, and professionals in the field of drug development with an interest in therapeutic agents for Gaucher disease.

## Core Compound Summary: ML266

**ML266** has been identified as a chaperone for glucocerebrosidase (GCase), an enzyme implicated in Gaucher disease. Unlike inhibitors, **ML266** facilitates the proper folding and trafficking of mutant GCase to the lysosome, where it can perform its catalytic function.

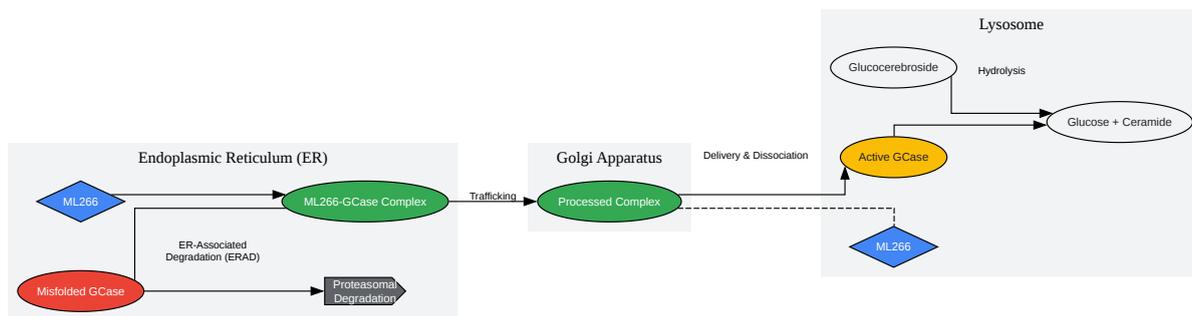
## Quantitative Data Summary

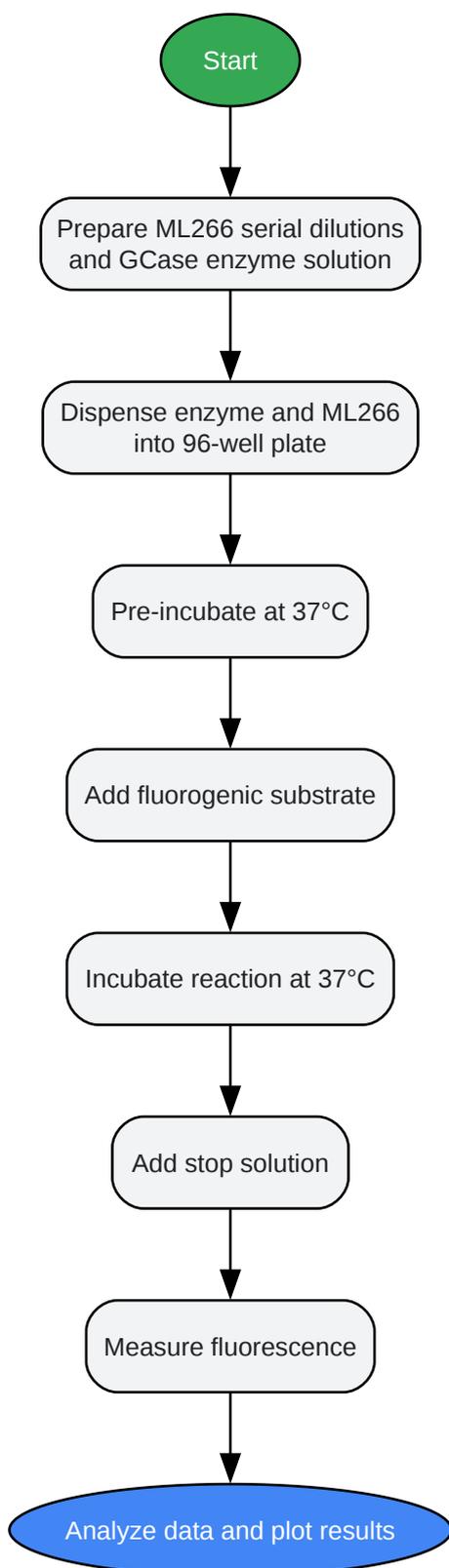
The publicly available quantitative data for **ML266** is limited. The key reported value is its half-maximal inhibitory concentration (IC50), which in the context of its function as a chaperone, likely refers to the concentration at which it provides 50% of its maximal chaperoning effect, not enzymatic inhibition.

Parameter	Value	Source
IC50	2.5 $\mu$ M	[1][2]
Molecular Formula	C24H22BrN3O4	[2]
Molecular Weight	496.36 g/mol	[2]

## Mechanism of Action

**ML266** functions as a pharmacological chaperone. In Gaucher disease, mutations in the GBA1 gene lead to misfolded GCase that is retained in the endoplasmic reticulum (ER) and targeted for degradation. **ML266** binds to the misfolded GCase, stabilizing its conformation and allowing it to pass the ER quality control system. The correctly folded GCase, complexed with **ML266**, is then trafficked to the lysosome. Within the acidic environment of the lysosome, **ML266** dissociates, leaving the active GCase to hydrolyze its substrate, glucocerebroside.[1]





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
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